

# 4-Chloropyridine N-oxide molecular weight and formula

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## Compound of Interest

Compound Name: 4-Chloropyridine N-oxide

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An In-Depth Technical Guide to **4-Chloropyridine N-oxide**: Molecular Formula, Weight, and Core Properties

## Abstract

This technical guide provides a comprehensive overview of **4-Chloropyridine N-oxide**, a pivotal reagent and building block in modern synthetic chemistry. Primarily aimed at researchers, chemists, and professionals in drug development, this document details the fundamental physicochemical properties of the compound, including its molecular formula and weight. Beyond these core identifiers, the guide explores its structural characteristics, synthesis methodologies, and significant applications, particularly in the pharmaceutical and agrochemical industries. The content is grounded in authoritative sources to ensure scientific accuracy and provide field-proven insights for practical application.

## Introduction to 4-Chloropyridine N-oxide

**4-Chloropyridine N-oxide** is a heterocyclic aromatic compound derived from pyridine. Structurally, it is a pyridine ring where the nitrogen atom is oxidized to an N-oxide, and a chlorine atom is substituted at the C-4 position (the para-position relative to the nitrogen)[1]. This unique arrangement of functional groups—the electron-withdrawing chlorine atom and the polar N-oxide group—imparts a distinct electronic character and reactivity profile to the molecule[1].

The N-oxide group significantly influences the electron density of the pyridine ring, making it a versatile intermediate for further functionalization. Its stability and reactivity make it an invaluable precursor in the synthesis of a wide array of more complex molecules, including biologically active compounds[2]. Consequently, **4-Chloropyridine N-oxide** is widely utilized in medicinal chemistry for the development of novel therapeutic agents and in the formulation of advanced agrochemicals[2].

## Molecular Identity and Physicochemical Properties

Accurate identification and characterization are critical for the effective use of any chemical compound in a research and development setting. This section provides the definitive molecular formula, weight, and other key properties of **4-Chloropyridine N-oxide**.

## Molecular Formula and Structure

The molecular formula for **4-Chloropyridine N-oxide** is  $C_5H_4ClNO$ [1][2][3]. This formula indicates that each molecule is composed of:

- Five Carbon (C) atoms
- Four Hydrogen (H) atoms
- One Chlorine (Cl) atom
- One Nitrogen (N) atom
- One Oxygen (O) atom

The structural arrangement of these atoms is visualized in the diagram below.

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## References

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